Safety and Handling of 4-Morpholinocyclohexanone: A Technical Guide

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Compound of Interest

Compound Name:	*4-Morpholinocyclohexanone*
CAS No.:	*139025-93-7*
Cat. No.:	*B591797*

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Disclaimer: This document provides a summary of available safety and handling information for **4-Morpholinocyclohexanone** (CAS No. 139025-93-7). A comprehensive Safety Data Sheet (SDS) for this specific compound is not readily available. Therefore, this guide is based on information for structurally similar compounds and general principles of laboratory safety. It is imperative that a thorough risk assessment be conducted before handling this substance. All laboratory activities should be performed by trained personnel in a controlled environment.

Introduction

4-Morpholinocyclohexanone is a chemical compound with potential applications in pharmaceutical research and development. As with any novel or specialty chemical, a thorough understanding of its potential hazards and the implementation of appropriate safety protocols are essential for the protection of laboratory personnel and the environment. This guide provides a summary of the known properties and recommended safety precautions for handling **4-Morpholinocyclohexanone**.

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Compound Identification and Physical Properties

Property	Value	Source
Chemical Name	4-Morpholinocyclohexanone	ChemSrc[1]
CAS Number	139025-93-7	ChemSrc[1]
Molecular Formula	$C_{10}H_{17}NO_2$	
Molecular Weight	183.25 g/mol	
Physical State	Solid	
Storage Temperature	2-8°C	

Hazard Identification and Classification

While a specific hazard classification for **4-Morpholinocyclohexanone** is not available, based on the hazards associated with its structural components (cyclohexanone and morpholine), the following potential hazards should be considered:

- Acute Toxicity (Oral): May be harmful if swallowed.
- Skin Corrosion/Irritation: May cause skin irritation.
- Serious Eye Damage/Eye Irritation: May cause serious eye irritation.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.

A Safety Data Sheet for the related compound 4-Methylcyclohexanone indicates it is a flammable liquid and harmful if swallowed[2][3]. Another related compound, 4-(1-Cyclohexen-1-yl)morpholine, is classified as causing serious eye irritation and may cause respiratory irritation[4].

First-Aid Measures

In the event of exposure, the following first-aid measures are recommended. Always seek medical attention for any exposure.

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Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek medical attention if irritation persists.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[2]

Handling and Storage

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for the specific procedures being performed. The following is a general guideline:

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[5]
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.[5]
- Respiratory Protection: If handling as a powder or if aerosols may be generated, use a NIOSH-approved respirator with an appropriate particulate filter.[5]

Personal Protective Equipment (PPE) Selection Workflow

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Caption: Workflow for selecting appropriate Personal Protective Equipment.

Safe Handling Practices

- Handle in a well-ventilated area, preferably in a chemical fume hood.[5]
- Avoid contact with skin, eyes, and clothing.[5]
- Avoid breathing dust or aerosols.[6]
- Wash hands thoroughly after handling.[2]
- Keep away from heat, sparks, and open flames.[2]
- Use non-sparking tools.[2]
- Take precautionary measures against static discharge.[2]

Storage Conditions

- Store in a tightly closed container.[2]
- Store in a cool, dry, and well-ventilated place.[4]
- Recommended storage temperature is 2-8°C.
- Keep away from incompatible materials such as strong oxidizing agents.

Accidental Release Measures

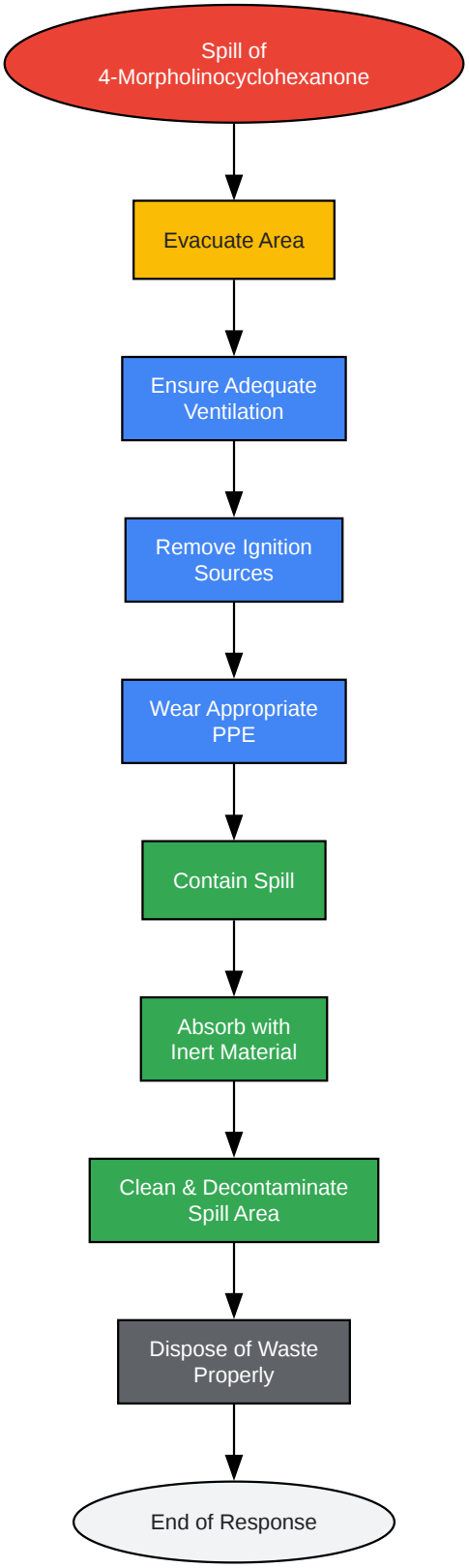
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In the event of a spill, follow these procedures:

- Evacuate Personnel: Evacuate all non-essential personnel from the spill area.
- Ventilate the Area: Ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of ignition.[7]
- Contain the Spill: Prevent the spill from spreading and entering drains.
- Absorb the Spill: For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[6]
- Clean the Area: Decontaminate the spill area with a suitable cleaning agent.
- Dispose of Waste: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[4]

Emergency Spill Response Workflow

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Caption: Step-by-step workflow for handling an accidental spill.

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Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO_2), or alcohol-resistant foam.[4]
- Unsuitable Extinguishing Media: Do not use a heavy stream of water as it may spread the fire.
- Specific Hazards Arising from the Chemical: Combustion may produce toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.[8]

Disposal Considerations

Dispose of this compound and its container in accordance with all applicable local, state, and federal regulations. Do not allow it to enter drains or waterways.[4]

Toxicological Information

No specific toxicological data for **4-Morpholinocyclohexanone** is available. The toxicological properties have not been fully investigated[4]. Based on related compounds, potential routes of exposure are inhalation, ingestion, and skin/eye contact. Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting[4].

Experimental Protocols

Detailed experimental protocols for assessing the safety and handling of new chemical entities are beyond the scope of this guide. However, standard methodologies for determining key safety parameters include:

- Acute Oral Toxicity: OECD Test Guideline 423
- Acute Dermal Toxicity: OECD Test Guideline 402
- Acute Inhalation Toxicity: OECD Test Guideline 403

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- Skin Irritation/Corrosion: OECD Test Guideline 439 (In Vitro) or 404 (In Vivo)
- Eye Irritation/Corrosion: OECD Test Guideline 492 (In Vitro) or 405 (In Vivo)

It is strongly recommended that these, or equivalent, studies be conducted by qualified personnel before large-scale use of **4-Morpholinocyclohexanone**.

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